

# Application Notes and Protocols for Tert-Butyl Chlorodifluoroacetate Reactions

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## Compound of Interest

Compound Name: *tert-Butyl chlorodifluoroacetate*

Cat. No.: B067039

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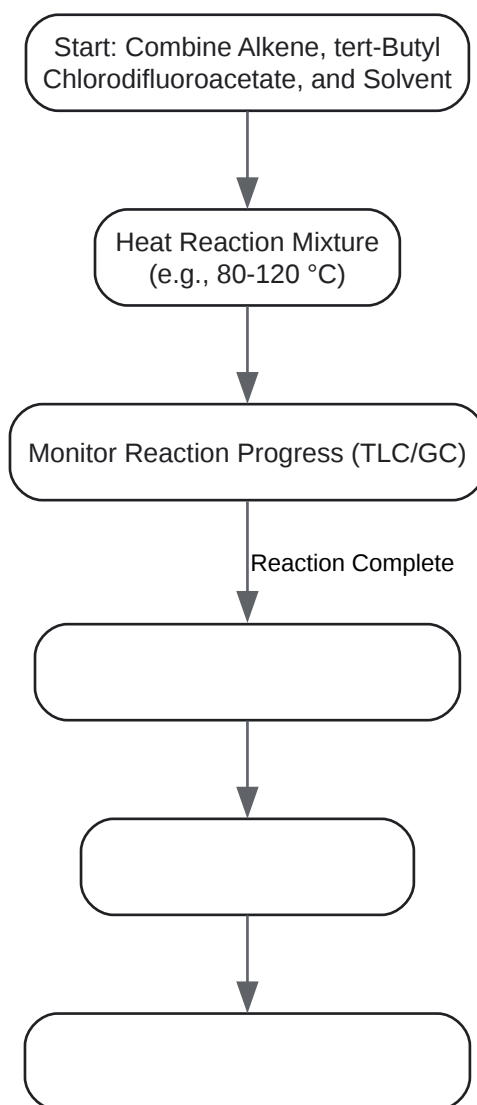
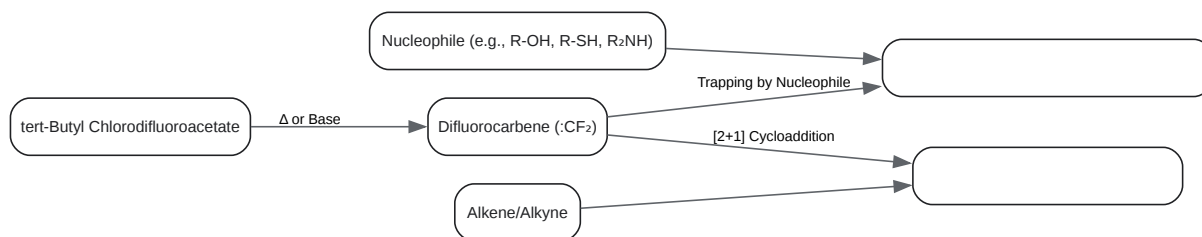
For Researchers, Scientists, and Drug Development Professionals

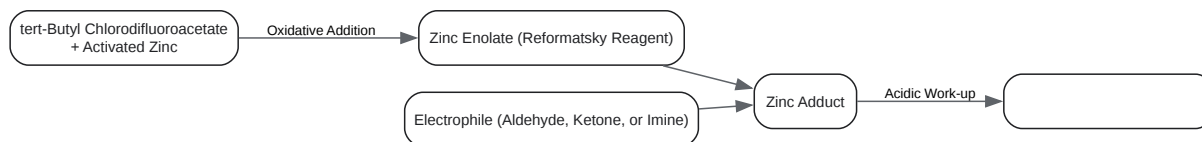
These application notes provide a detailed guide to the primary reactions of **tert-butyl chlorodifluoroacetate**, a versatile reagent in organic synthesis. The protocols focus on its application as a precursor for difluorocarbene generation, enabling difluoromethylation and difluorocyclopropanation reactions, as well as its use in Reformatsky-type additions.

## Generation of Difluorocarbene from Tert-Butyl Chlorodifluoroacetate

**Tert-butyl chlorodifluoroacetate** serves as an effective precursor for the in situ generation of difluorocarbene ( $:CF_2$ ). This highly reactive intermediate can then be trapped by a variety of nucleophiles and unsaturated systems. The thermal or base-induced decomposition of **tert-butyl chlorodifluoroacetate** proceeds via the elimination of tert-butanol and carbon dioxide, along with the chloride ion, to yield the singlet difluorocarbene.

## Signaling Pathway for Difluorocarbene Generation and Subsequent Reactions





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